

# Application Note & Protocol: Functionalization of Gold Nanoparticles with 1-Cyclopropylethane-1-thiol

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## Compound of Interest

Compound Name: 1-Cyclopropylethane-1-thiol

CAS No.: 98137-18-9

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## Introduction: The Power of the Thiol-Gold Interface

Gold nanoparticles (AuNPs) have emerged as a cornerstone of modern nanotechnology, with far-reaching applications in diagnostics, therapeutics, and catalysis.<sup>[1][2][3]</sup> Their unique optical and electronic properties, biocompatibility, and ease of synthesis make them an ideal scaffold for creating highly functional nanomaterials. The true power of AuNPs, however, is unlocked through the precise control of their surface chemistry. The functionalization of AuNPs allows for the attachment of a vast array of molecules, tailoring their behavior for specific applications.<sup>[1][4][5]</sup>

Among the various strategies for surface modification, the formation of a self-assembled monolayer (SAM) of thiol-containing molecules on the gold surface is the most robust and widely employed method. The strong affinity of sulfur for gold results in the formation of a stable gold-thiolate bond, providing a versatile platform for introducing desired chemical functionalities.<sup>[6][7]</sup> This application note provides a comprehensive guide to the

functionalization of gold nanoparticles with a novel thiol ligand, **1-Cyclopropylethane-1-thiol**. The inclusion of the cyclopropyl group, a strained three-membered ring, can introduce unique conformational constraints and electronic properties to the nanoparticle surface, potentially influencing protein interactions, cellular uptake, and catalytic activity.

This document will guide you through the synthesis of citrate-stabilized AuNPs, their subsequent functionalization via ligand exchange, and the essential characterization techniques to validate the successful surface modification.

## I. Synthesis of Citrate-Stabilized Gold Nanoparticles (Turkevich Method)

The foundation of any successful functionalization is a high-quality, monodisperse nanoparticle solution. The Turkevich method, a citrate reduction of chloroauric acid, is a well-established and reliable method for producing spherical AuNPs with a diameter of approximately 15-20 nm.

### Scientific Rationale:

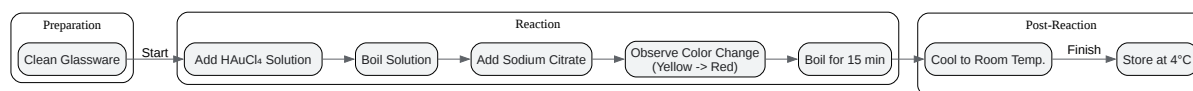
In this aqueous synthesis, sodium citrate serves a dual role: it acts as a reducing agent, reducing Au(III) to Au(0), and as a capping agent. The citrate ions electrostatically adsorb to the surface of the newly formed nanoparticles, preventing their aggregation and ensuring colloidal stability. The concentration of citrate relative to the gold salt is a critical parameter that influences the final nanoparticle size.

### Protocol:

- **Preparation:** All glassware must be scrupulously cleaned to avoid premature reduction of the gold salt. A recommended procedure is to wash with aqua regia (3:1 HCl:HNO<sub>3</sub>), followed by extensive rinsing with Milli-Q water.
- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add 100 mL of a 0.01% (w/v) aqueous solution of hydrogen tetrachloroaurate(III) (HAuCl<sub>4</sub>).
- **Heating:** Bring the solution to a vigorous boil with constant stirring.

- **Reduction:** To the boiling solution, rapidly add 4 mL of a 1% (w/v) aqueous solution of trisodium citrate.
- **Observation:** The color of the solution will change from a pale yellow to colorless, then to a deep red or burgundy. This color change indicates the formation of gold nanoparticles.
- **Reaction Completion:** Continue boiling and stirring for an additional 15 minutes to ensure the complete reduction of the gold precursor.
- **Cooling:** Remove the heating mantle and allow the solution to cool to room temperature with continued stirring.
- **Storage:** Store the resulting ruby-red colloidal gold solution at 4°C. The nanoparticles are stable for several weeks.

## Workflow Diagram:



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Caption: Workflow for the synthesis of citrate-stabilized gold nanoparticles.

## II. Functionalization with 1-Cyclopropylethane-1-thiol via Ligand Exchange

The citrate ions on the nanoparticle surface are weakly bound and can be readily displaced by molecules with a stronger affinity for gold, such as thiols.<sup>[8]</sup> This process, known as ligand exchange, is the core of the functionalization procedure.

## Scientific Rationale:

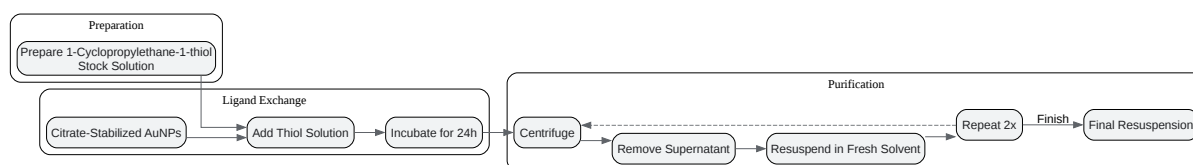
The sulfur atom of the thiol group forms a dative covalent bond with the gold surface atoms, leading to the formation of a stable gold-thiolate (Au-S) bond. This interaction is thermodynamically favorable and drives the displacement of the citrate ions. The **1-Cyclopropylethane-1-thiol** molecules will self-assemble on the nanoparticle surface, forming a dense monolayer. The solvent choice is critical; a water/organic solvent mixture is often used to facilitate the interaction of the hydrophobic thiol with the aqueous nanoparticle solution.[6]

## Protocol:

- **Thiol Solution Preparation:** Prepare a 10 mM stock solution of **1-Cyclopropylethane-1-thiol** in a suitable organic solvent such as ethanol or dimethyl sulfoxide (DMSO). Note: The synthesis of **1-Cyclopropylethane-1-thiol** is not covered in this protocol and is assumed to be available. If not commercially available, it may be synthesized from corresponding precursors such as 1-cyclopropylethan-1-ol or 1-bromo-1-cyclopropylethane via standard organic chemistry procedures.
- **Reaction Mixture:** In a clean glass vial, add 10 mL of the prepared citrate-stabilized AuNP solution.
- **Ligand Addition:** While stirring, add an excess of the **1-Cyclopropylethane-1-thiol** solution. A good starting point is to add 100 µL of the 10 mM stock solution. The optimal concentration may need to be determined empirically.
- **Incubation:** Incubate the reaction mixture at room temperature for 24 hours with gentle stirring. This allows for the complete exchange of citrate ions with the thiol molecules.
- **Purification:** The functionalized AuNPs need to be purified from excess thiol and displaced citrate. This is typically achieved by centrifugation. a. Transfer the reaction mixture to a microcentrifuge tube. b. Centrifuge at a speed sufficient to pellet the AuNPs (e.g., 12,000 rpm for 20 minutes for ~20 nm particles). The exact parameters will depend on the nanoparticle size and should be optimized. c. Carefully remove the supernatant, which contains the excess unbound thiol. d. Resuspend the nanoparticle pellet in a fresh solvent (e.g., ethanol or a buffer of choice). Sonication may be required to fully redisperse the particles.

- Washing: Repeat the centrifugation and resuspension steps at least three times to ensure complete removal of impurities.[9]
- Final Dispersion: After the final wash, resuspend the purified **1-Cyclopropylethane-1-thiol** functionalized AuNPs in the desired solvent for storage and further use.

## Workflow Diagram:



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Caption: Workflow for the functionalization of AuNPs with **1-Cyclopropylethane-1-thiol**.

## III. Characterization of Functionalized Gold Nanoparticles

Thorough characterization is essential to confirm the successful functionalization of the AuNPs and to assess their properties. A combination of techniques should be employed.

### A. UV-Visible (UV-Vis) Spectroscopy

- Principle: Gold nanoparticles exhibit a characteristic Surface Plasmon Resonance (SPR) peak, which is sensitive to the local dielectric environment of the nanoparticles.[10]
- Expected Outcome: Upon successful functionalization with **1-Cyclopropylethane-1-thiol**, a red-shift (a shift to a longer wavelength) of the SPR peak is expected. This is due to the

change in the refractive index at the nanoparticle surface upon displacement of citrate by the thiol monolayer. A typical shift is in the range of 2-10 nm.

- Protocol:
  - Record the UV-Vis spectrum of the initial citrate-stabilized AuNPs (typically from 400 to 700 nm).
  - After purification, record the UV-Vis spectrum of the **1-Cyclopropylethane-1-thiol** functionalized AuNPs.
  - Compare the position of the SPR peak maxima.

## B. Dynamic Light Scattering (DLS)

- Principle: DLS measures the hydrodynamic diameter of the nanoparticles in solution.
- Expected Outcome: An increase in the hydrodynamic diameter is expected after functionalization, corresponding to the thickness of the **1-Cyclopropylethane-1-thiol** monolayer on the nanoparticle surface.
- Protocol:
  - Measure the hydrodynamic diameter of the citrate-stabilized AuNPs.
  - Measure the hydrodynamic diameter of the purified functionalized AuNPs.
  - Ensure the samples are adequately diluted to avoid multiple scattering effects.

## C. Zeta Potential

- Principle: Zeta potential is a measure of the surface charge of the nanoparticles and is an indicator of colloidal stability.
- Expected Outcome: Citrate-stabilized AuNPs have a highly negative zeta potential due to the carboxylate groups of the citrate ions. The zeta potential of the **1-Cyclopropylethane-1-thiol** functionalized AuNPs is expected to be less negative, reflecting the displacement of the charged citrate ions by the neutral thiol molecules.

- Protocol:
  - Measure the zeta potential of the citrate-stabilized AuNPs.
  - Measure the zeta potential of the purified functionalized AuNPs.

## D. Transmission Electron Microscopy (TEM)

- Principle: TEM provides direct visualization of the nanoparticles, allowing for the determination of their core size, shape, and dispersity.
- Expected Outcome: TEM images should confirm that the nanoparticles have not aggregated during the functionalization process. The core size of the nanoparticles should remain unchanged.
- Protocol:
  - Deposit a dilute solution of the nanoparticles onto a TEM grid (e.g., carbon-coated copper grid).
  - Allow the solvent to evaporate.
  - Image the nanoparticles using a transmission electron microscope.

## E. Fourier-Transform Infrared (FTIR) Spectroscopy

- Principle: FTIR spectroscopy can be used to identify the functional groups present on the nanoparticle surface.
- Expected Outcome: The spectrum of the functionalized AuNPs should show characteristic peaks corresponding to the **1-Cyclopropylethane-1-thiol** molecule, such as C-H stretching vibrations of the cyclopropyl and ethyl groups. The characteristic S-H stretching peak (around  $2550\text{ cm}^{-1}$ ) of the free thiol should be absent, indicating the formation of the Au-S bond.
- Protocol:
  - Acquire a background spectrum of the solvent or matrix.

- Acquire the FTIR spectrum of the purified and dried functionalized AuNPs.

## Summary of Expected Characterization Data:

| Characterization Technique       | Parameter Measured        | Expected Result for Citrate-AuNPs  | Expected Result for Thiol-AuNPs                                             |
|----------------------------------|---------------------------|------------------------------------|-----------------------------------------------------------------------------|
| UV-Vis Spectroscopy              | SPR Peak Maximum          | ~520 nm                            | Red-shifted (~525-530 nm)[10]                                               |
| Dynamic Light Scattering         | Hydrodynamic Diameter     | ~20-25 nm                          | Increased (~25-30 nm)                                                       |
| Zeta Potential                   | Surface Charge            | Highly Negative (~ -30 to -50 mV)  | Less Negative (~ -10 to -25 mV)[11]                                         |
| Transmission Electron Microscopy | Core Size & Morphology    | ~15-20 nm, spherical, monodisperse | Unchanged core size, no aggregation                                         |
| FTIR Spectroscopy                | Surface Functional Groups | Citrate peaks (e.g., C=O stretch)  | Characteristic peaks of 1-Cyclopropylethane-1-thiol, absence of S-H stretch |

## IV. Conclusion and Future Perspectives

This application note provides a detailed, step-by-step protocol for the successful functionalization of gold nanoparticles with **1-Cyclopropylethane-1-thiol**. By following these procedures and employing the described characterization techniques, researchers can confidently synthesize and validate their novel functionalized nanoparticles. The unique properties imparted by the cyclopropyl moiety may open up new avenues in drug delivery, biosensing, and catalysis.[12] Further studies could explore the stability of these functionalized nanoparticles under various physiological conditions and their interactions with biological systems.

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